

Standard Operating Procedure: Proper Disposal of Octadecanoic Acid, 10-oxo-, Ethyl Ester[1]

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Compound of Interest

Compound Name: *Octadecanoic acid, 10-oxo-, ethyl ester*

CAS No.: *18490-59-0*

Cat. No.: *B3111688*

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Document Control:

- Subject: Chemical Disposal & Waste Management
- Target Compound: **Octadecanoic acid, 10-oxo-, ethyl ester** (Ethyl 10-oxostearate)[1]
- CAS Number: 18490-59-0[1][2][3][4][5]
- Audience: Laboratory Personnel, EHS Officers, Drug Development Scientists[1]

Chemical Identity & Hazard Profile[6][7][8][9][10]

Before initiating disposal, it is critical to understand the physicochemical nature of the material to select the correct waste stream. **Octadecanoic acid, 10-oxo-, ethyl ester** is a long-chain fatty acid ester functionalized with a ketone group at the C10 position.[1]

Physicochemical Properties Table[11]

Property	Value	Operational Implication
CAS Number	18490-59-0	Use for waste manifesting and inventory tracking.[1]
Molecular Formula	C ₂₀ H ₃₈ O ₃	High carbon content makes incineration the preferred disposal method.
Physical State	Waxy Solid / Viscous Liquid	Melting point is close to ambient (approx. 30–40°C). May solidify in drains; NEVER pour down the sink.
Solubility	Insoluble in water; Soluble in organics	Must be segregated into organic waste streams.
Flash Point	>110°C (Estimated based on Ethyl Stearate)	Classified as "Combustible" rather than "Flammable" unless in solution.
Reactivity	Stable; Incompatible with strong oxidizers	Keep away from nitric acid, perchlorates, and peroxides in waste storage.

Hazard Assessment (GHS Classification)

While often considered low-toxicity, the 10-oxo functionality introduces polarity that warrants handling as a Category 2 Skin/Eye Irritant.[1]

- Signal Word: WARNING
- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation).[6]
- Ecological Note: Fatty acid esters can coat aquatic surfaces, depleting oxygen. H413: May cause long-lasting harmful effects to aquatic life.[1]

Pre-Disposal Handling & Segregation[10]

Effective disposal begins at the bench. Improper segregation is the leading cause of waste rejection by disposal vendors.

Segregation Logic

- Do NOT mix with: Aqueous waste, heavy metals, or strong oxidizers.^[7]
- Compatible with: Non-halogenated organic solvents (Ethanol, Methanol, Ethyl Acetate, Hexane).

Container Selection

- Material: High-Density Polyethylene (HDPE) or Glass.^[1] Avoid low-grade plastics that may leach plasticizers.^[1]
- Labeling: All containers must be labeled "NON-HALOGENATED ORGANIC WASTE" with the specific constituent "Ethyl 10-oxostearate" clearly listed.^[1]

Detailed Disposal Protocols

Protocol A: Disposal of Pure Solid/Neat Substance

Scenario: You have expired or excess pure material (waxy solid or oil).

- Collection:
 - Do not dissolve the solid in solvent just for disposal (this increases waste volume and cost).
 - Scrape the material directly into a wide-mouth HDPE waste jar dedicated to Solid Hazardous Waste.^[1]
- Labeling:
 - Mark the container as "Solid Debris/Chemical Waste."
 - List "**Octadecanoic acid, 10-oxo-, ethyl ester**" as the primary constituent (>95%).^{[1][3][5]}
- Final Disposal:

- Transfer to EHS/Facilities for High-Temperature Incineration. This ensures complete oxidation of the long alkyl chain.

Protocol B: Disposal of Solutions (Reaction Mixtures/HPLC Waste)

Scenario: The compound is dissolved in a solvent (e.g., Ethanol, DMSO, Dichloromethane).

- Solvent Identification:
 - If Non-Halogenated (e.g., Ethanol, Hexane): Pour into the "Non-Halogenated Organic" waste carboy.
 - If Halogenated (e.g., DCM, Chloroform): Pour into the "Halogenated Organic" waste carboy.
- Concentration Check:
 - If the concentration is >10%, note this on the waste tag, as high lipid content can alter the BTU value for fuel blending.
- Precipitation Risk:
 - If mixed with aqueous buffers (e.g., HPLC waste), the ester may precipitate. Ensure the waste container is agitated or contains sufficient organic solvent to maintain a single phase.

Protocol C: Empty Containers & Trace Residues

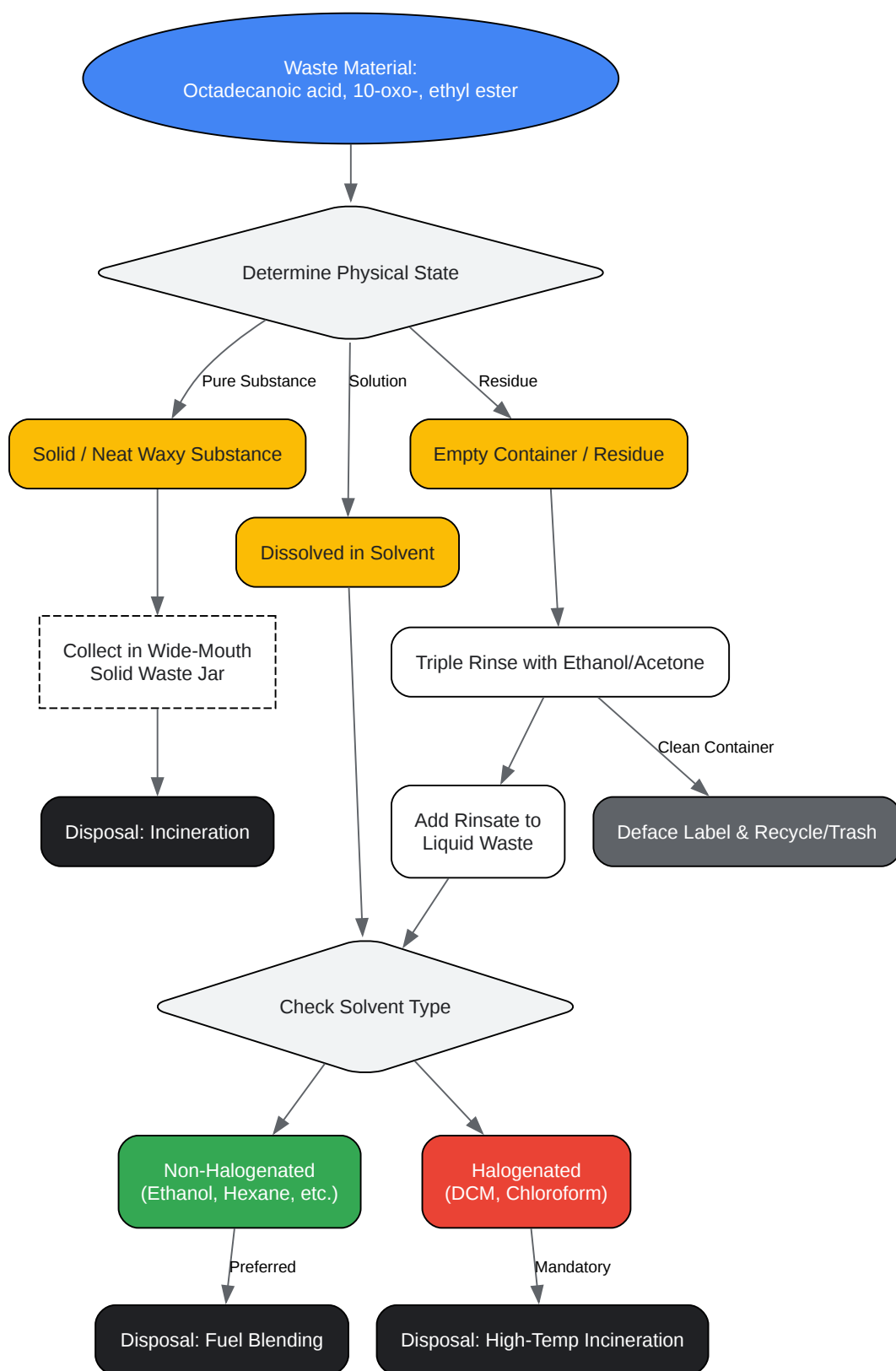
Scenario: Vials or bottles with residual film.

- Triple Rinse:
 - Rinse the container three times with a small volume of ethanol or acetone.
 - Crucial: Pour the rinsate into the Liquid Organic Waste container (Protocol B).
- Defacing:

- Cross out the original label. Mark as "Empty."
- Disposal:
 - Glass vials: Place in "Glass Disposal Box" (sharps/broken glass).
 - Plastic bottles: Recycle or trash, depending on institutional policy for triple-rinsed containers.^[1]

Visual Decision Logic (Disposal Workflow)

The following diagram illustrates the decision matrix for disposing of **Octadecanoic acid, 10-oxo-, ethyl ester** based on its physical state and solvent context.



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Figure 1: Decision tree for the segregation and disposal of **Octadecanoic acid, 10-oxo-, ethyl ester** waste streams.

Emergency Procedures (Spills)

In the event of a spill, the waxy nature of the substance creates a significant slip hazard.

- Personal Protective Equipment (PPE): Wear nitrile gloves, lab coat, and safety goggles.
- Containment:
 - Solid Spill: Do not sweep dry if dust is generated. Scoop up with a spatula.
 - Liquid Spill (Melted/Solution): Surround with absorbent pads or vermiculite.
- Cleanup:
 - Wipe the surface with ethanol or isopropanol. Water alone will be ineffective due to the compound's hydrophobicity.
 - Place all contaminated wipes and absorbents into the Solid Hazardous Waste container.

Regulatory Compliance

- RCRA (USA): This specific compound is not listed as a P- or U-listed waste.^[1] However, if dissolved in a flammable solvent (Flash point <60°C), the mixture is a D001 Ignitable Waste.
- REACH (EU): Ensure compliance with local Safety Data Sheet (SDS) requirements regarding aquatic toxicity (H413).
- Sewer Ban: Strictly prohibited from drain disposal. The fatty acid chain can congeal in plumbing and interfere with water treatment biological oxygen demand (BOD) levels.

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